

# Application Notes and Protocols for 2,8-Dimethyl-1,8-nonadiene

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## Compound of Interest

Compound Name: 2,8-Dimethyl-1,8-nonadiene

Cat. No.: B15242269

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To the valued researcher, scientist, or drug development professional,

This document aims to provide comprehensive handling and storage procedures for **2,8-Dimethyl-1,8-nonadiene**. However, a thorough search of available scientific literature and safety data repositories has revealed a significant lack of detailed public information regarding the specific handling protocols, quantitative safety data, and biological applications of this compound.

No specific Safety Data Sheet (SDS) for **2,8-Dimethyl-1,8-nonadiene** could be located. The information presented herein is therefore based on general principles of chemical safety for structurally similar compounds and should be treated as a preliminary guideline. It is imperative that a comprehensive, substance-specific risk assessment is conducted by qualified personnel before handling this chemical.

## General Compound Information

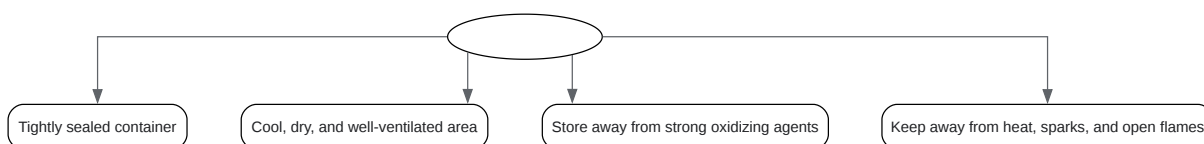
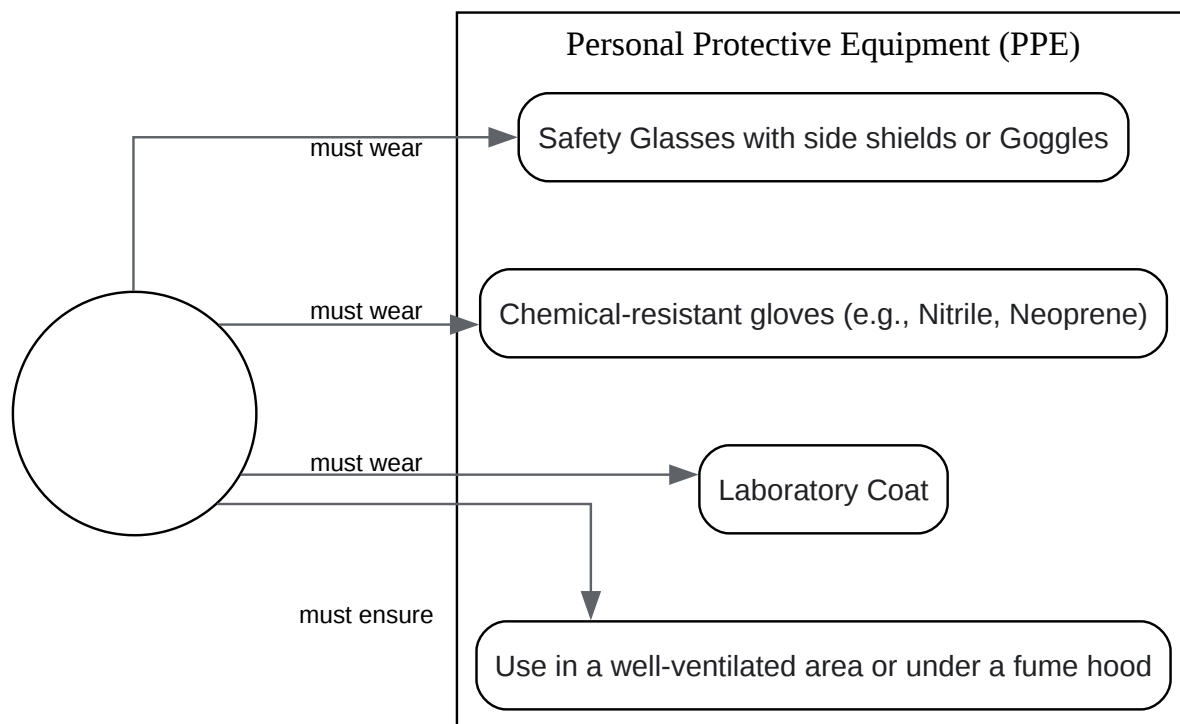
Property	Value
Molecular Formula	C <sub>11</sub> H <sub>20</sub>
Molar Mass	152.28 g/mol
CAS Number	20054-25-5
Appearance	Not specified (likely a liquid)
Boiling Point	Not specified
Melting Point	Not specified
Solubility	Not specified
Density	Not specified
Vapor Pressure	Not specified

## Handling and Storage Procedures

Due to the absence of a specific SDS, the following protocols are based on best practices for handling volatile and potentially flammable organic compounds.

## Personal Protective Equipment (PPE)

A standard PPE protocol should be followed to minimize exposure.



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